

# Managing the volatilization of 1,1-dichloroethane during sample collection and analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1-Dichloroethane

Cat. No.: B041102

[Get Quote](#)

## Technical Support Center: Managing 1,1-Dichloroethane Volatilization

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1,1-dichloroethane**. The focus is on mitigating volatilization during sample collection and analysis to ensure data accuracy and integrity.

## Frequently Asked Questions (FAQs)

Q1: What are the key physical properties of **1,1-dichloroethane** that make it so volatile?

A1: **1,1-Dichloroethane** is highly volatile due to its low boiling point and high vapor pressure. This means it readily evaporates from a liquid to a gaseous state at room temperature, posing a significant challenge for accurate quantification if not handled properly.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: What is the most common analytical method for **1,1-dichloroethane**?

A2: The most common and recommended method for analyzing **1,1-dichloroethane** in environmental samples is purge-and-trap gas chromatography-mass spectrometry (GC/MS), as outlined in EPA Method 8260.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) This method is suitable for volatile organic compounds (VOCs) with a boiling point below 200°C.[\[5\]](#)[\[8\]](#)

Q3: How should I collect water samples to prevent the loss of **1,1-dichloroethane**?

A3: To minimize volatilization, water samples should be collected in 40 mL glass vials with Teflon-lined septa. It is crucial to collect the sample with minimal aeration, filling the vial to overflowing to ensure there is no headspace (air bubbles).[9][10] The vial should not be pre-rinsed with the sample, as this can lead to the loss of preservative.[9]

Q4: What preservatives are recommended for water samples containing **1,1-dichloroethane**?

A4: For non-chlorinated water samples, the recommended preservative is acidification to a pH of less than 2 with hydrochloric acid (HCl) or sodium bisulfate (NaHSO<sub>4</sub>).[9][11] If the water has been recently chlorinated, sodium thiosulfate should be added to neutralize any residual chlorine before acidification.[9] Preservation helps to inhibit biological degradation, which can also lead to the loss of the analyte.[10]

Q5: How should soil and solid waste samples be handled?

A5: Soil and solid waste samples should be collected using methods that minimize disturbance and exposure to air. EPA Method 5035 recommends preserving soil samples with methanol, especially for high-concentration samples.[12] For low-level concentrations, sodium bisulfate preservation may be used.[12] Using airtight, sealable coring devices can also help limit the loss of volatiles during collection and transport.[10]

## Troubleshooting Guides

This section addresses specific issues that may arise during the analysis of **1,1-dichloroethane**.

### Issue 1: Low Recovery of 1,1-Dichloroethane

Possible Causes & Solutions

Cause	Troubleshooting Steps
Improper Sample Collection/Storage	- Ensure zero headspace in sample vials. <a href="#">[9]</a> <a href="#">[10]</a> - Verify samples were immediately chilled and stored at the proper temperature (typically 4°C). <a href="#">[10]</a> - Confirm appropriate preservatives were used. <a href="#">[9]</a> <a href="#">[11]</a>
Analyte Breakthrough on Purge and Trap	- Check that the purge volume is not excessive for the trap material. <a href="#">[13]</a> - Ensure the trap has not been compromised by excessive water. <a href="#">[14]</a> - Verify the trap is at the correct temperature during the purge step.
System Leaks	- Perform a leak check on the purge-and-trap system and the GC inlet. Reduced sensitivity for all compounds often indicates a leak. <a href="#">[15]</a>
Inefficient Purging	- For water-soluble compounds like 1,1-dichloroethane, consider slightly increasing the purge time or temperature (e.g., to 40-50°C) to improve recovery. <a href="#">[14]</a>
Analyte Degradation	- Certain VOCs can degrade at high temperatures in the GC inlet. Optimize the inlet temperature. <a href="#">[16]</a>

## Issue 2: Poor Peak Shape (Fronting or Tailing)

### Possible Causes & Solutions

Cause	Troubleshooting Steps
Active Sites in the System	- Deactivate the GC inlet liner or use a new, silanized liner. <a href="#">[17]</a> - Check for contamination in the inlet or at the head of the GC column. <a href="#">[18]</a>
Column Overload	- Reduce the injection volume or dilute the sample. <a href="#">[17]</a> - Use a column with a higher capacity (thicker film). <a href="#">[17]</a>
Improper Column Installation	- Ensure the column is installed at the correct depth in the injector and detector. <a href="#">[18]</a>
Band Broadening in the Trap	- Excessive forward flow during a dry purge can cause band broadening. <a href="#">[13]</a> - Inconsistent packing of the adsorbent in the trap can also be a cause. <a href="#">[13]</a>

## Issue 3: Sample Contamination or Carryover

### Possible Causes & Solutions

Cause	Troubleshooting Steps
Contaminated Glassware or Reagents	- Use certified clean VOA vials. <a href="#">[10]</a> - Run a blank of the reagent water and methanol to check for contamination.
Carryover from Previous Sample	- Increase the bake-out time and temperature of the purge-and-trap system between samples to ensure all analytes are removed from the trap. <a href="#">[13]</a> - Check for carryover in the autosampler syringe. <a href="#">[16]</a>
Contaminated Purge Gas	- Ensure high-purity purge gas is used and that in-line gas purifiers are functioning correctly. <a href="#">[14]</a>

## Quantitative Data Summary

The following tables summarize key quantitative data for **1,1-dichloroethane** and typical analytical parameters.

Table 1: Physical and Chemical Properties of **1,1-Dichloroethane**

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>4</sub> Cl <sub>2</sub>	[1]
Molecular Weight	98.96 g/mol	[1]
Boiling Point	57.2 °C	[1]
Vapor Pressure	182 mmHg (at 20°C)	[1]
Water Solubility	5500 mg/L (at 20°C)	[19]
Density	1.174 g/cm <sup>3</sup> (at 20°C)	[19]

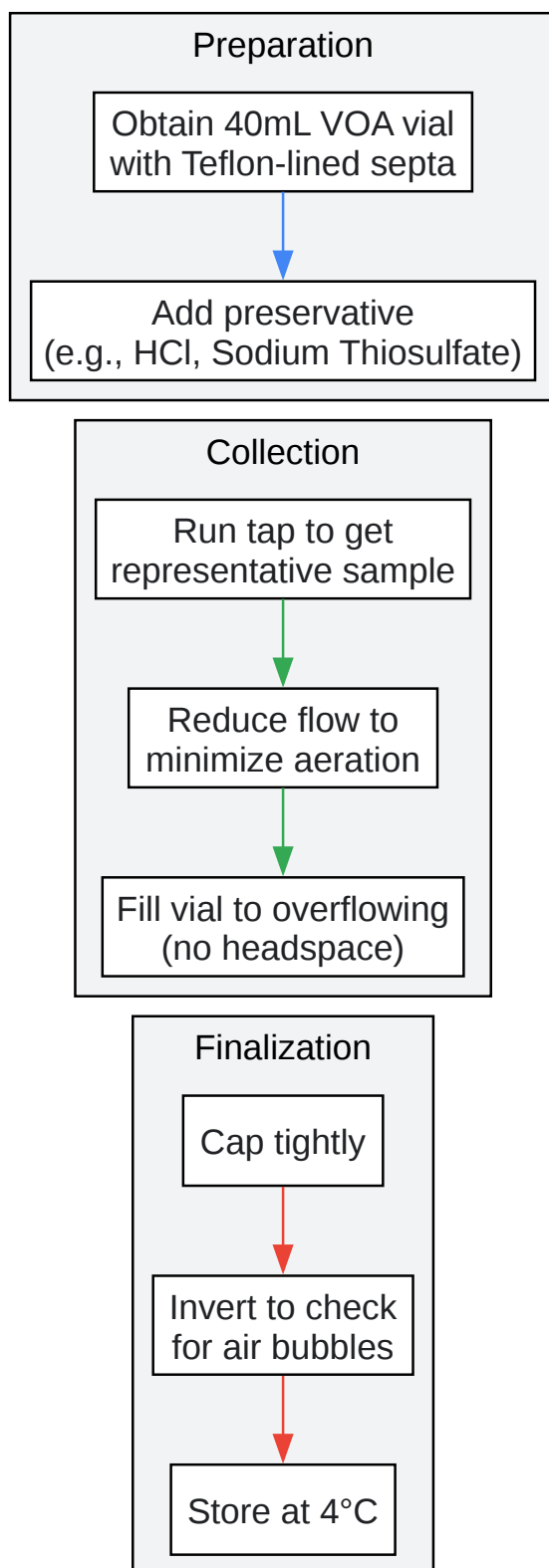
Table 2: Typical Analytical Method Parameters (EPA Method 8260)

Parameter	Typical Value/Condition	Reference
Analytical Technique	Purge-and-Trap GC/MS	[5][8]
Sample Volume (Water)	5-25 mL	[5]
Purge Gas	Helium or Nitrogen	[5][20]
Purge Time	~11 minutes	[13]
Trap Adsorbent	Multi-bed sorbent (e.g., Tenax, silica gel, charcoal)	[13][14]
Desorption Temperature	180-250°C	[13]
GC Column	60m x 0.25mm, 1.4µm film thickness (e.g., Elite 624 sil)	[21]
Detection Limit (Water)	~0.02 - 4.7 µg/L	[6][19]

## Experimental Protocols & Visualizations

## Protocol 1: Water Sample Collection for 1,1-Dichloroethane Analysis

- Preparation: Obtain 40 mL clear or amber glass VOA (Volatile Organic Analysis) vials with Teflon-lined septa. For chlorinated water, ensure vials contain a dechlorinating agent (e.g., sodium thiosulfate). For non-chlorinated water, vials should contain an acid preservative (e.g., HCl).[\[9\]](#)[\[22\]](#)
- Collection:
  - If sampling from a tap, allow the water to run for a few minutes to ensure the sample is representative of the source.
  - Reduce the water flow to a gentle stream to minimize aeration.[\[22\]](#)
  - Tilt the vial and place it under the stream, allowing the water to flow down the inside of the vial.
  - Fill the vial until the water forms a convex meniscus at the top. Do not leave any headspace.[\[9\]](#)[\[10\]](#)
- Capping: Carefully place the Teflon-lined septum (Teflon side down) onto the vial and screw the cap on tightly.
- Verification: Invert the vial and tap it gently to check for any air bubbles. If bubbles are present, discard the sample and collect a new one.
- Storage and Transport: Label the vial and place it in a cooler on ice (or at  $\sim 4^{\circ}\text{C}$ ) for transport to the laboratory.[\[10\]](#)

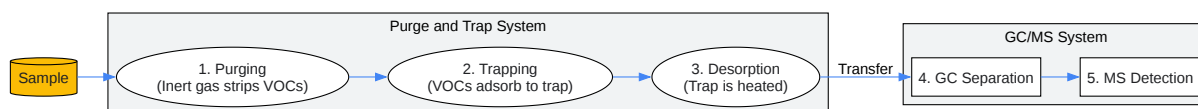


[Click to download full resolution via product page](#)

Caption: Workflow for water sample collection to minimize volatilization.

## Protocol 2: Purge-and-Trap Analysis Workflow

- **Sample Introduction:** An aliquot of the aqueous sample (or methanol extract for soil) is introduced into the purging vessel of the purge-and-trap concentrator.
- **Purging:** An inert gas (helium or nitrogen) is bubbled through the sample for a specified time (e.g., 11 minutes).<sup>[13][20]</sup> The volatile **1,1-dichloroethane** is stripped from the sample matrix and carried into the gas stream.
- **Trapping:** The gas stream is directed through a trap containing adsorbent materials (e.g., Tenax). The **1,1-dichloroethane** is retained on the trap while the purge gas is vented.<sup>[9][23]</sup>
- **Desorption:** After purging is complete, the trap is rapidly heated. The carrier gas flow is reversed, and the trapped **1,1-dichloroethane** is desorbed from the trap and transferred to the gas chromatograph.<sup>[13][23]</sup>
- **GC/MS Analysis:** The desorbed analytes are separated on a capillary GC column and detected by a mass spectrometer.



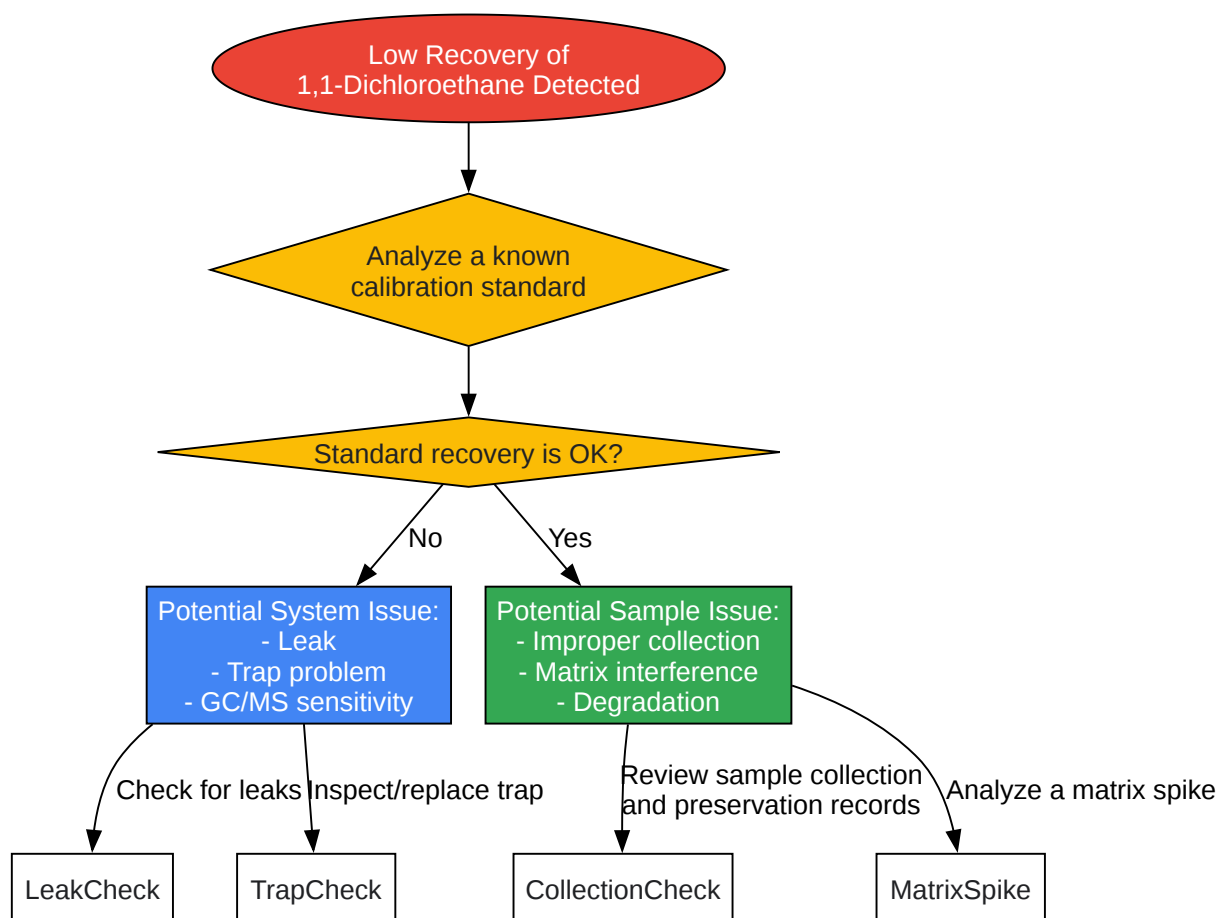
[Click to download full resolution via product page](#)

Caption: General workflow for Purge-and-Trap GC/MS analysis.

## Troubleshooting Logic for Low Analyte Recovery

This diagram outlines a logical approach to diagnosing the cause of low recovery for **1,1-dichloroethane**.





[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for low recovery of **1,1-dichloroethane**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,1-Dichloroethane - Wikipedia [en.wikipedia.org]
- 2. Fact sheet: 1,1-dichloroethane — Guidance and Orientation for the Selection of Technologies — Contaminated sites — Pollution and waste management — Environment and natural resources — Canada.ca [gost.tpsgc-pwgsc.gc.ca]
- 3. restoredcdc.org [restoredcdc.org]
- 4. 1,1-Dichloroethane | CH<sub>3</sub>CHCl<sub>2</sub> | CID 6365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. EPA 8260: Analysis of Volatile Organic Compounds by GC-MS [scioninstruments.com]
- 6. Table 7-2, Analytical Methods for Determining 1,1-Dichloroethane in Environmental Samples - TOXICOLOGICAL PROFILE FOR 1,1-DICHLOROETHANE - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. epa.gov [epa.gov]
- 8. scioninstruments.com [scioninstruments.com]
- 9. www2.gov.bc.ca [www2.gov.bc.ca]
- 10. epa.gov [epa.gov]
- 11. Evaluation of sample preservation methods for analysis of selected volatile organic compounds in groundwater at the Idaho National Laboratory, Idaho [pubs.usgs.gov]
- 12. mass.gov [mass.gov]
- 13. davidsonanalytical.co.uk [davidsonanalytical.co.uk]
- 14. gcms.cz [gcms.cz]
- 15. d1lqgfmy9cwjff.cloudfront.net [d1lqgfmy9cwjff.cloudfront.net]
- 16. supplychaingamechanger.com [supplychaingamechanger.com]
- 17. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 18. glsciences.eu [glsciences.eu]
- 19. cdn.who.int [cdn.who.int]
- 20. epa.gov [epa.gov]
- 21. Analysis of Volatile Organic Compounds (VOCs) in Air Using US EPA Method TO-17 | PDF [slideshare.net]
- 22. doh.wa.gov [doh.wa.gov]

- 23. pacelabs.com [pacelabs.com]
- To cite this document: BenchChem. [Managing the volatilization of 1,1-dichloroethane during sample collection and analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041102#managing-the-volatilization-of-1-1-dichloroethane-during-sample-collection-and-analysis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)